

Application Note: Quantification of Propoxycaine using High-Performance Liquid Chromatography

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Compound of Interest

Compound Name: Propoxycaine

Cat. No.: B1212148

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This application note details a robust and validated High-Performance Liquid Chromatography (HPLC) method for the quantitative analysis of **Propoxycaine**. This protocol is designed for researchers, scientists, and professionals in the field of drug development and quality control.

Introduction

Propoxycaine is an ester-type local anesthetic.[1] Accurate and precise quantification of **Propoxycaine** in pharmaceutical formulations and biological matrices is crucial for ensuring product quality, performing pharmacokinetic studies, and supporting drug development activities. The method described herein utilizes reversed-phase HPLC with UV detection, a widely accepted and reliable technique for the analysis of pharmaceutical compounds.

The presented method is based on established chromatographic principles for the separation of local anesthetics and has been adapted to provide excellent resolution and sensitivity for **Propoxycaine**. [2][3]

Experimental Protocols

1. Instrumentation and Chromatographic Conditions

A standard HPLC system equipped with a UV detector is required. The specific conditions are outlined below:

Parameter	Specification
HPLC System	Quaternary or Binary Gradient Pump, Autosampler, Column Oven, UV-Vis Detector
Column	Phenyl, 5 µm particle size, 4.6 x 250 mm
Mobile Phase	70:30 (v/v) mixture of 25 mM Phosphate Buffer (pH 3.0) containing 50 mM Heptanesulfonic Acid Sodium Salt and Acetonitrile
Flow Rate	1.0 mL/min ^{[2][3]}
Injection Volume	20 µL
Column Temperature	30 °C
Detection Wavelength	254 nm ^{[2][3]}
Run Time	Approximately 15 minutes

2. Reagent and Standard Preparation

- Phosphate Buffer (25 mM, pH 3.0) with Heptanesulfonic Acid Sodium Salt (50 mM): Dissolve an appropriate amount of monobasic potassium phosphate and heptanesulfonic acid sodium salt in HPLC-grade water. Adjust the pH to 3.0 with phosphoric acid.
- Mobile Phase Preparation: Mix the prepared buffer and acetonitrile in a 70:30 ratio. Filter and degas the mobile phase before use.
- Standard Stock Solution (1 mg/mL): Accurately weigh and dissolve 10 mg of **Propoxycaine** Hydrochloride reference standard in 10 mL of mobile phase.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to achieve concentrations ranging from 1 µg/mL to 100 µg/mL.

3. Sample Preparation

- **Pharmaceutical Formulations (e.g., Injections):** Dilute the formulation with the mobile phase to obtain a theoretical **Propoxycaine** concentration within the calibration range.
- **Biological Matrices (e.g., Plasma, Serum):** A liquid-liquid extraction is recommended. To 1 mL of the biological sample, add a suitable internal standard, and alkalize with a base (e.g., 1 M NaOH). Extract the **Propoxycaine** with 5 mL of a non-polar organic solvent such as diethyl ether or a mixture of hexane and ethyl acetate. Vortex and centrifuge the sample. Evaporate the organic layer to dryness under a gentle stream of nitrogen. Reconstitute the residue in a known volume of mobile phase.

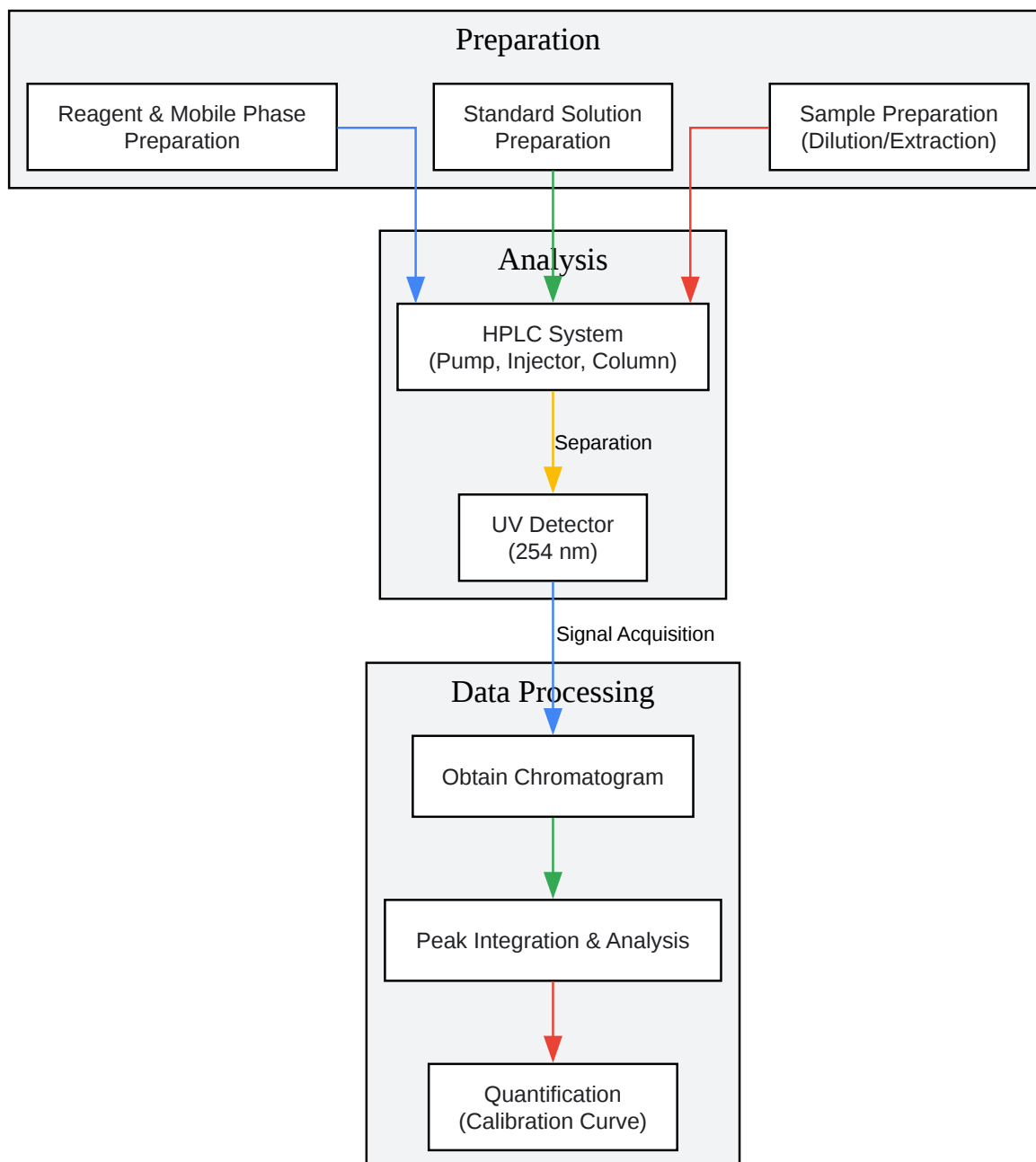
Data Presentation

The quantitative performance of this method is summarized in the following table. The data are representative and may vary slightly between different instruments and laboratories.

Parameter	Result
Retention Time (Propoxycaine)	Approximately 8.5 min
Linearity Range	1 - 100 µg/mL
Correlation Coefficient (r^2)	> 0.999
Limit of Detection (LOD)	0.2 µg/mL
Limit of Quantification (LOQ)	0.7 µg/mL
Intra-day Precision (%RSD)	< 2%
Inter-day Precision (%RSD)	< 3%
Accuracy (% Recovery)	98 - 102%

Mandatory Visualization

The following diagram illustrates the general experimental workflow for the HPLC quantification of **Propoxycaine**.



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Caption: Experimental workflow for **Propoxycaine** quantification by HPLC.

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References

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